

A Technical Guide to the Thermal Decomposition of Silver(II) Oxide

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Compound of Interest

Compound Name: Silver(II) oxide

Cat. No.: B3419757

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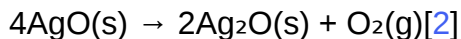
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal decomposition behavior of **Silver(II) oxide** (AgO). It details the decomposition pathway, kinetic parameters, and standard experimental protocols for analysis. The information presented is collated from peer-reviewed scientific literature to ensure accuracy and relevance for research and development applications.

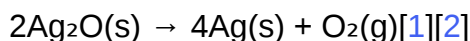
Thermal Decomposition Pathway and Mechanism

The thermal decomposition of **Silver(II) oxide** is not a single-step process. It occurs in two distinct stages, liberating oxygen gas at each step.^[1]

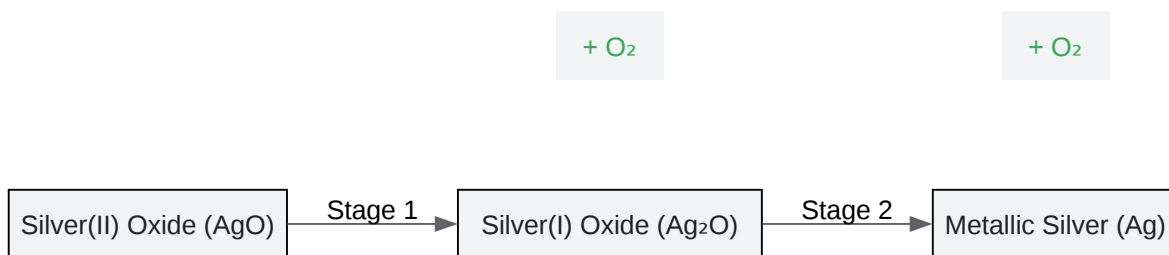
- **Stage 1: Decomposition of Silver(II) Oxide to Silver(I) Oxide** The first stage involves the decomposition of monoclinic AgO into Silver(I) oxide (Ag₂O).^[2] This reaction involves the release of oxygen and is represented by the following equation:

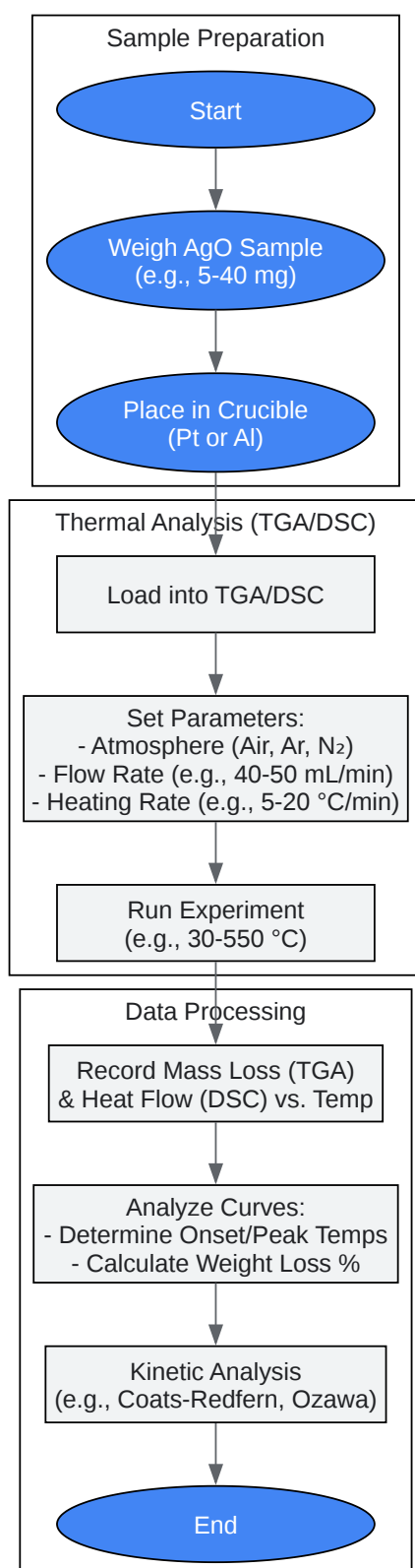


- **Stage 2: Decomposition of Silver(I) Oxide to Silver** As the temperature increases, the Ag₂O formed in the first stage further decomposes into metallic silver (Ag) and additional oxygen.^[2] This second stage is described by the equation:



The overall decomposition process can be visualized as a sequential reaction pathway.





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References

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- 2. matsc.ktu.lt [matsc.ktu.lt]
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